

Technical Support Center: IR-58 (IR-825)

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Compound of Interest

Compound Name: IR-58

Cat. No.: B12363410

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the precipitation of **IR-58**, also known as IR-825, in experimental media.

Frequently Asked Questions (FAQs)

Q1: What is **IR-58** and why is it prone to precipitation?

A1: **IR-58**, also identified as IR-825, is a near-infrared (NIR) fluorescent cyanine dye.^{[1][2]} Its chemical structure contains carboxyl groups, which means its solubility is highly dependent on the pH of the solution.^{[1][2]} At neutral or acidic pH, the carboxyl groups may be protonated, reducing the molecule's overall charge and increasing its hydrophobicity, which can lead to aggregation and precipitation in aqueous media.

Q2: What are the common causes of **IR-58** precipitation in media?

A2: The primary causes of **IR-58** precipitation in experimental media include:

- **Incorrect pH:** The compound is more soluble in slightly basic conditions where its carboxyl groups are deprotonated and charged.
- **High Concentration:** Exceeding the solubility limit of **IR-58** in the chosen solvent or medium.
- **Inappropriate Solvent:** Using a solvent in which **IR-58** has low solubility for initial stock preparation.

- **Temperature Fluctuations:** Changes in temperature can affect the solubility of the compound.
- **Presence of Certain Salts:** High concentrations of divalent cations in the media can sometimes interact with the dye and cause it to precipitate.

Q3: What is the recommended solvent for preparing a stock solution of **IR-58**?

A3: While one supplier notes that a similar compound, IR825 NHS ester, is soluble in water, it is common for complex organic dyes to be first dissolved in an organic solvent like dimethyl sulfoxide (DMSO) or N,N-Dimethylformamide (DMF) to create a concentrated stock solution before further dilution in aqueous media.^[3] For IR-780, a structurally similar heptamethine cyanine dye, DMSO and DMF are listed as solvents in which it is slightly soluble.^[4]

Troubleshooting Guide: Resolving IR-58 Precipitation

If you are experiencing precipitation with **IR-58**, follow these troubleshooting steps:

- **Check the pH of your Media:**
 - Measure the pH of the final solution. If it is neutral or acidic, try adjusting the pH to a slightly basic range (e.g., pH 7.5-8.5) to increase the solubility of the carboxylated dye. Use a small amount of a suitable base like sodium hydroxide (NaOH) for adjustment.
- **Review Your Stock Solution Preparation:**
 - Ensure your stock solution is fully dissolved before diluting it into your final media. If you observe any precipitate in your stock, try gently warming the solution or sonicating it.
 - Consider preparing a fresh stock solution in a different, recommended organic solvent like DMSO.
- **Optimize the Dilution Step:**
 - When diluting the stock solution into your aqueous media, add the stock solution dropwise while gently vortexing or stirring the media. This helps to avoid localized high concentrations that can lead to immediate precipitation.

- Pre-warm the media to the experimental temperature before adding the **IR-58** stock solution.
- Lower the Final Concentration:
 - The observed precipitation might be due to exceeding the solubility limit. Try performing a serial dilution to find the highest concentration at which **IR-58** remains soluble in your specific medium.

Data Presentation

Table 1: Summary of **IR-58** (IR-825) Properties

Property	Description	Source
Chemical Name	3-(4-carboxybenzyl)-2-((E)-2-((E)-3-((E)-2-(3-(4-carboxybenzyl)-1,1-dimethyl-1,3-dihydro-2H-benzo[e]indol-2-ylidene)ethylidene)-2-chlorocyclohex-1-en-1-yl)vinyl)-1,1-dimethyl-1H-benzo[e]indol-3-ium	[5]
Alternative Name	IR-825	[1][2][5]
CAS Number	2374274-84-5	
Compound Type	Near-infrared (NIR) fluorescent cyanine dye	[1][2]
Key Functional Groups	Carboxyl (COOH) groups	[1]
Predicted Solubility	pH-dependent; more soluble in slightly basic aqueous solutions. An NHS ester version is reported to be water-soluble.	[3]
Common Stock Solvents	DMSO, DMF (inferred from similar compounds)	[4]

Experimental Protocols

Protocol for Preparing **IR-58** (IR-825) Solutions

This protocol provides a general guideline for dissolving and preparing solutions of **IR-58** to minimize the risk of precipitation.

Materials:

- **IR-58** (IR-825) solid powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Target experimental medium (e.g., cell culture medium, buffer)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

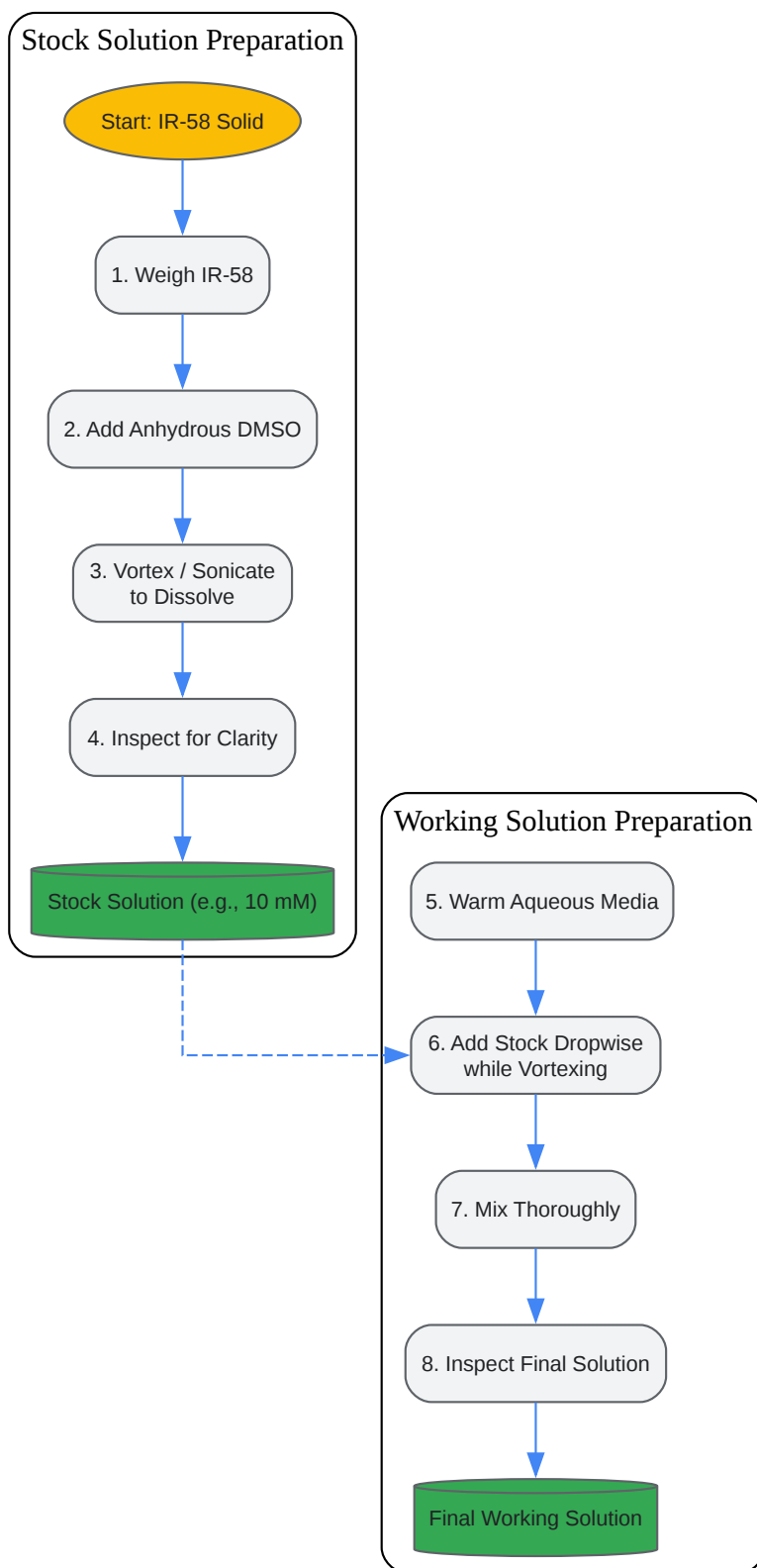
Procedure:

- Prepare a Concentrated Stock Solution: a. Allow the **IR-58** vial to equilibrate to room temperature before opening to prevent moisture condensation. b. Weigh the required amount of **IR-58** in a sterile microcentrifuge tube. c. Add the appropriate volume of anhydrous DMSO to achieve a desired high-concentration stock (e.g., 1-10 mM). d. Vortex the tube vigorously for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath to aid dissolution. e. Visually inspect the solution against a light source to ensure no undissolved particles remain.
- Dilute the Stock Solution into the Final Medium: a. Warm your target experimental medium to the temperature of your experiment (e.g., 37°C for cell culture). b. While gently vortexing or stirring the medium, add the required volume of the **IR-58** stock solution dropwise. c. Continue to mix the final solution for a few minutes to ensure homogeneity. d. Visually inspect the final solution for any signs of precipitation.

Storage:

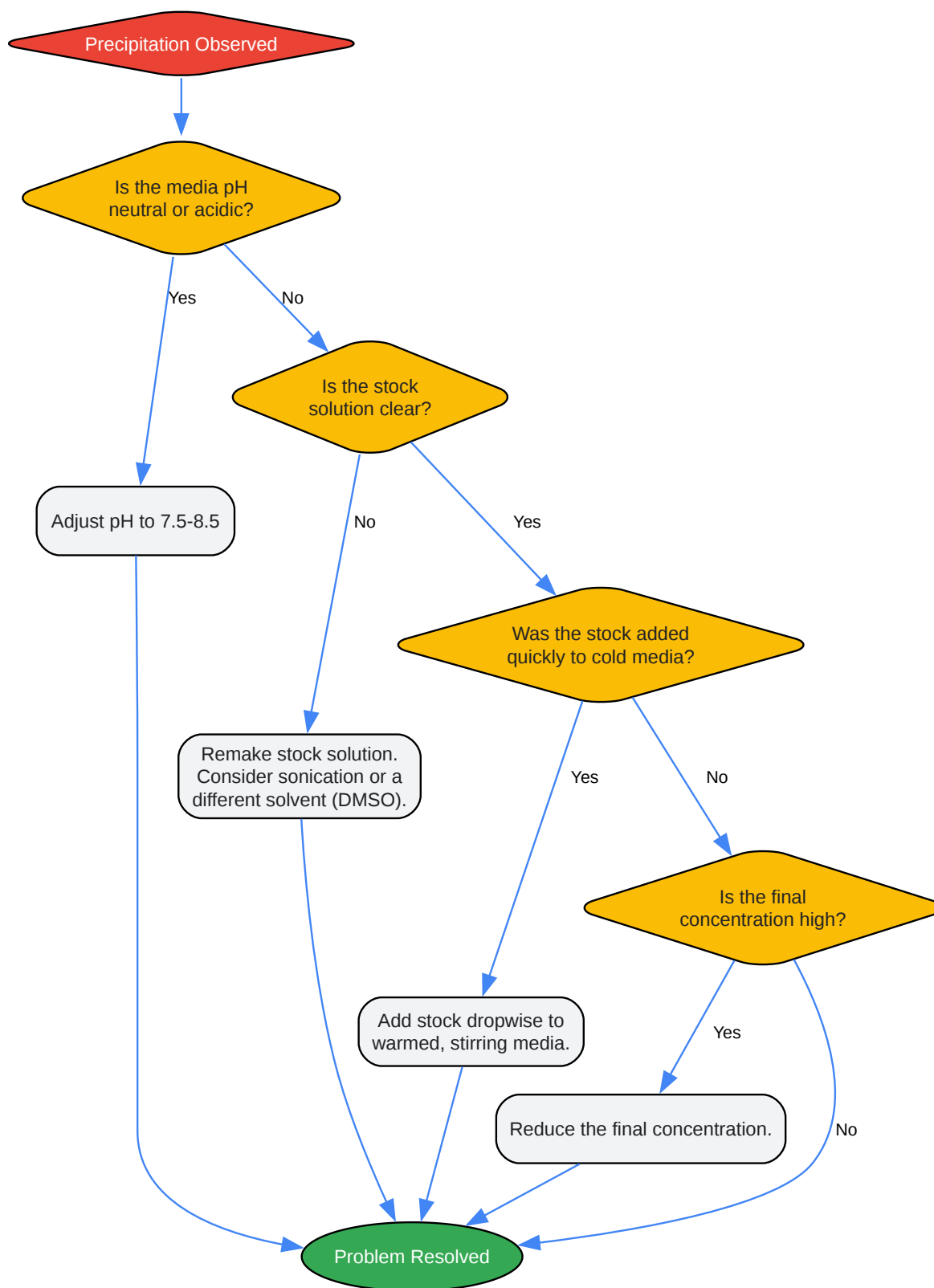
- Store the stock solution in small aliquots at -20°C or -80°C, protected from light and moisture.[\[1\]](#)
- Avoid repeated freeze-thaw cycles.[\[1\]](#)

Mandatory Visualization



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Caption: Recommended workflow for preparing **IR-58** (IR-825) solutions.



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Caption: Troubleshooting decision tree for **IR-58** (IR-825) precipitation.

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